

Application Notes and Protocols for BODIPY™ 665/676 Staining in Cultured Cells

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Compound of Interest

Compound Name: Bodipy 665/676

Cat. No.: B16324425

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Introduction

BODIPY™ 665/676 is a lipophilic fluorescent probe designed for the detection and measurement of lipid peroxidation in cellular membranes. This dye serves as a sensitive sensor for oxidative stress, a critical factor in numerous pathological conditions including inflammation, neurodegenerative diseases, and cancer.[1][2] BODIPY™ 665/676's mechanism of action relies on a fluorescence shift upon interaction with peroxy radicals.[2][3] In its native, unoxidized state, the probe exhibits red fluorescence with excitation and emission maxima at approximately 665 nm and 676 nm, respectively.[4][5] Upon oxidation by lipid peroxy radicals, the fluorescence emission shifts to a shorter wavelength, producing orange fluorescence.[1][4] This ratiometric change allows for a quantifiable assessment of lipid peroxidation within live or fixed cells.

Principle of Detection

The core of BODIPY™ 665/676's utility lies in its sensitivity to the cellular redox environment, specifically within lipid-rich structures like cell membranes. Lipid peroxidation is a chain reaction initiated by reactive oxygen species (ROS), which abstract electrons from lipids, leading to the

formation of lipid radicals.[2][6][7] These radicals react with molecular oxygen to form peroxy radicals, which can propagate the chain reaction. BODIPY™ 665/676 intercalates into the lipid bilayer and reacts with these peroxy radicals, resulting in its oxidation and a corresponding shift in its fluorescence emission spectrum. This spectral shift provides a direct readout of the extent of lipid peroxidation.

Data Presentation

The following table summarizes the recommended starting concentrations and incubation times for BODIPY™ 665/676 staining in cultured cells. Optimization may be required depending on the cell type and experimental conditions.

Parameter	Live Cell Staining	Fixed Cell Staining
Stock Solution Concentration	1-10 mM in anhydrous DMSO	1-10 mM in anhydrous DMSO
Working Concentration	0.1–10 µM	0.5–5 µM
Incubation Time	15–60 minutes	20–60 minutes
Incubation Temperature	37°C	Room Temperature

Experimental Protocols

I. Reagent Preparation

1. BODIPY™ 665/676 Stock Solution (1 mM):

- Dissolve 1 mg of BODIPY™ 665/676 (MW: ~448.31 g/mol) in 2.23 mL of high-quality, anhydrous DMSO.
- Aliquot into small volumes to avoid repeated freeze-thaw cycles.
- Store at -20°C, protected from light.

2. BODIPY™ 665/676 Working Solution:

- On the day of the experiment, dilute the stock solution to the desired working concentration (e.g., 1-10 µM) in serum-free cell culture medium or Phosphate-Buffered Saline (PBS).

- It is crucial to vortex the solution well during dilution to ensure the dye is fully dissolved and to prevent aggregation.

II. Live Cell Staining Protocol

- **Cell Seeding:** Seed cells in a suitable culture vessel (e.g., glass-bottom dish, multi-well plate) and allow them to adhere and reach the desired confluency (typically 70-80%).
- **Removal of Culture Medium:** Gently aspirate the culture medium from the cells.
- **Washing:** Wash the cells once with pre-warmed (37°C) PBS or serum-free medium.
- **Staining:** Add the freshly prepared BODIPY™ 665/676 working solution to the cells and incubate for 15-60 minutes at 37°C in a CO2 incubator, protected from light.
- **Washing:** Aspirate the staining solution and wash the cells two to three times with pre-warmed PBS or serum-free medium to remove any unbound dye.
- **Imaging:** Immediately image the cells using a fluorescence microscope equipped with appropriate filter sets.

III. Fixed Cell Staining Protocol

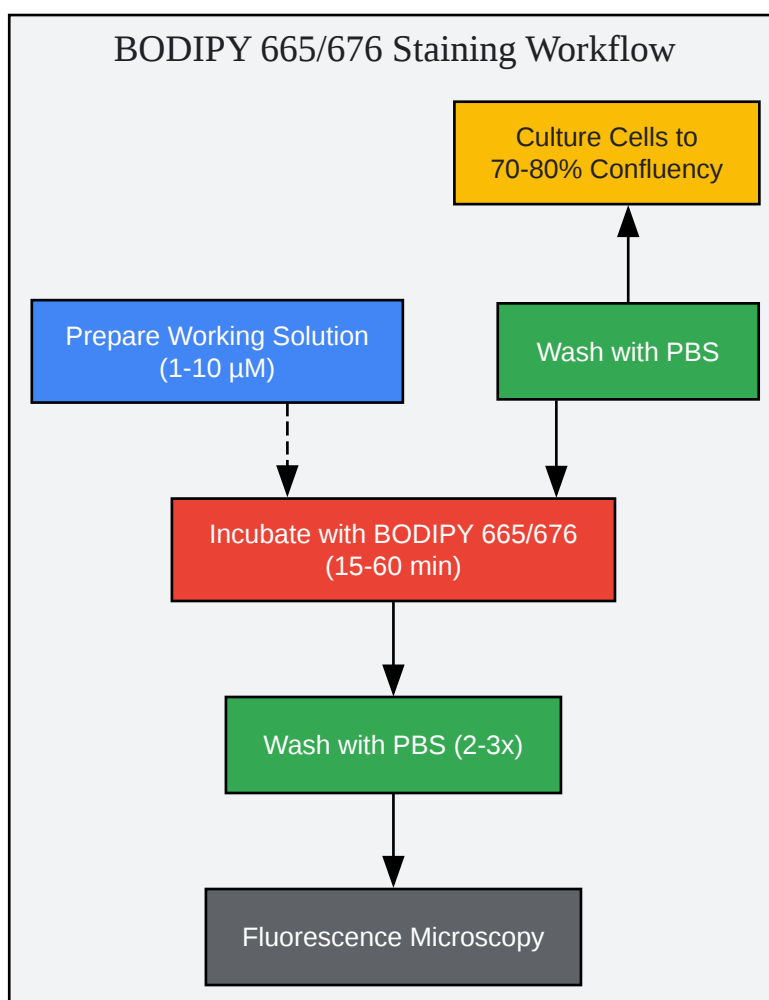
- **Cell Seeding and Culture:** Grow cells as described in the live cell staining protocol.
- **Fixation:**
 - Aspirate the culture medium and wash the cells once with PBS.
 - Add 4% paraformaldehyde in PBS and incubate for 15 minutes at room temperature.
- **Washing:** Aspirate the fixative and wash the cells two to three times with PBS to remove residual paraformaldehyde.
- **Permeabilization (Optional):** If co-staining with intracellular antibodies, permeabilize the cells with 0.1-0.5% Triton™ X-100 in PBS for 10-15 minutes at room temperature. Wash three times with PBS.

- **Staining:** Add the BODIPY™ 665/676 working solution and incubate for 20-60 minutes at room temperature, protected from light.
- **Washing:** Aspirate the staining solution and wash the cells two to three times with PBS.
- **Mounting and Imaging:** Mount the coverslip with an appropriate mounting medium and image using a fluorescence microscope.

IV. Fluorescence Microscopy

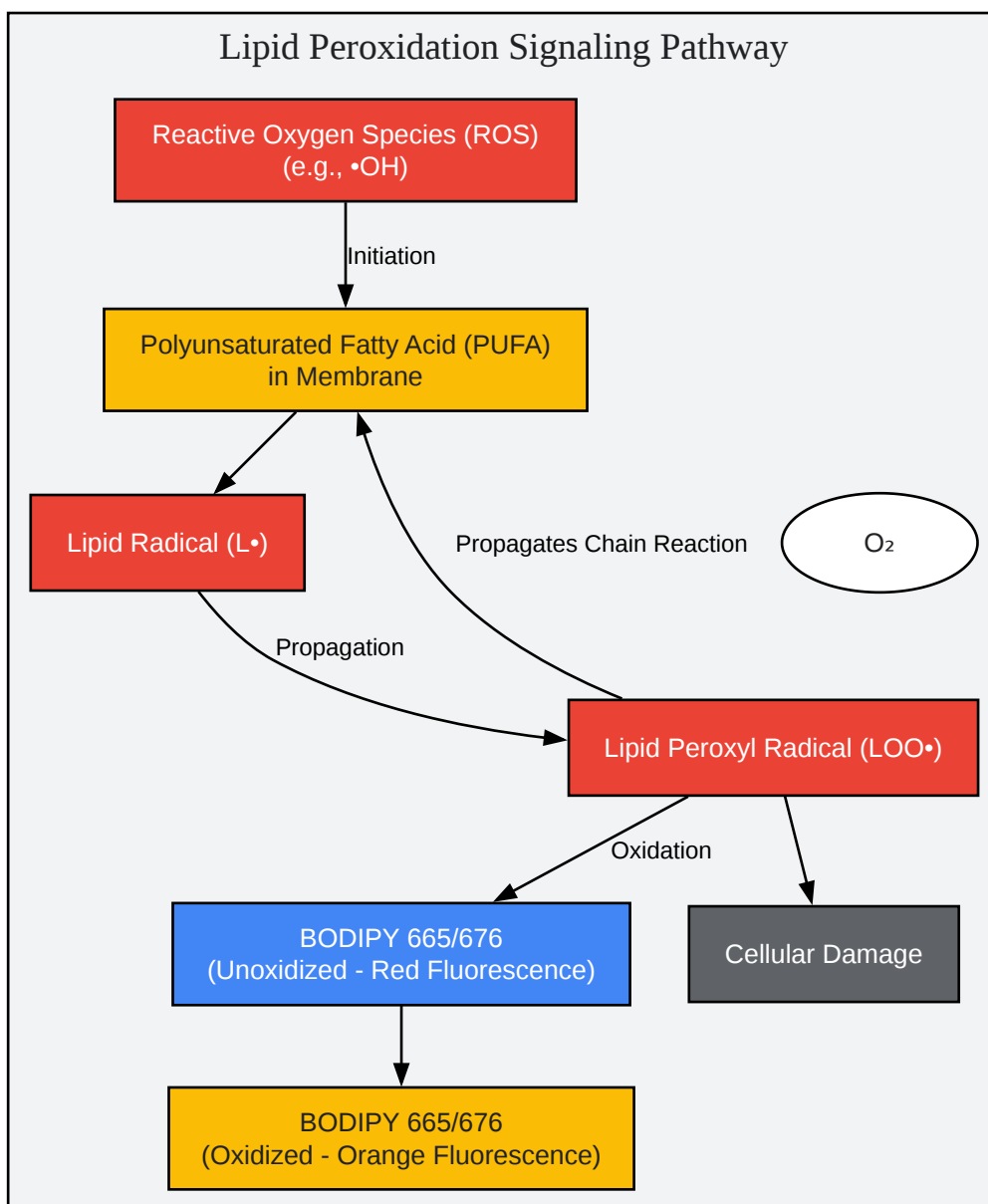
- **Excitation Wavelength:**
 - Unoxidized form: ~665 nm
 - Oxidized form: ~580-590 nm
- **Emission Wavelength:**
 - Unoxidized form: ~676 nm (red)
 - Oxidized form: ~600-610 nm (orange)
- **Filter Sets:** Use filter sets appropriate for detecting both the red and orange fluorescence to allow for ratiometric imaging. A Cy5 filter set is often suitable for the unoxidized form.^[8]

Mandatory Visualizations



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Caption: Experimental workflow for staining cultured cells with **BODIPY 665/676**.



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Caption: Simplified signaling pathway of lipid peroxidation detected by **BODIPY 665/676**.

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